

An In-depth Technical Guide on the Synthesis of 1,3-Dinitrolycerin-d5

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Compound of Interest

Compound Name: 1,3-Dinitrolycerin-d5

Cat. No.: B12387570

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Disclaimer: The following guide details the synthesis of **1,3-Dinitrolycerin-d5**, a deuterated analog of a major metabolite of nitroglycerin. This information is intended for qualified researchers and professionals in a controlled laboratory setting. The synthesis of nitrated glycerin compounds is inherently hazardous and should only be attempted by experienced chemists with appropriate safety measures in place.

Introduction

1,3-Dinitrolycerin (1,3-DNG) is a significant plasma metabolite of the vasodilator drug nitroglycerin.^[1] The deuterated isotopologue, **1,3-Dinitrolycerin-d5** (1,3-DNG-d5), serves as a valuable internal standard for pharmacokinetic and metabolic studies, enabling precise quantification in biological matrices via mass spectrometry. This guide provides a comprehensive overview of a plausible synthetic route for 1,3-DNG-d5, adapted from established methods for the synthesis of its non-deuterated counterpart. The synthesis involves the selective nitration of the primary hydroxyl groups of commercially available deuterated glycerol (Glycerol-1,1,2,3,3-d5).

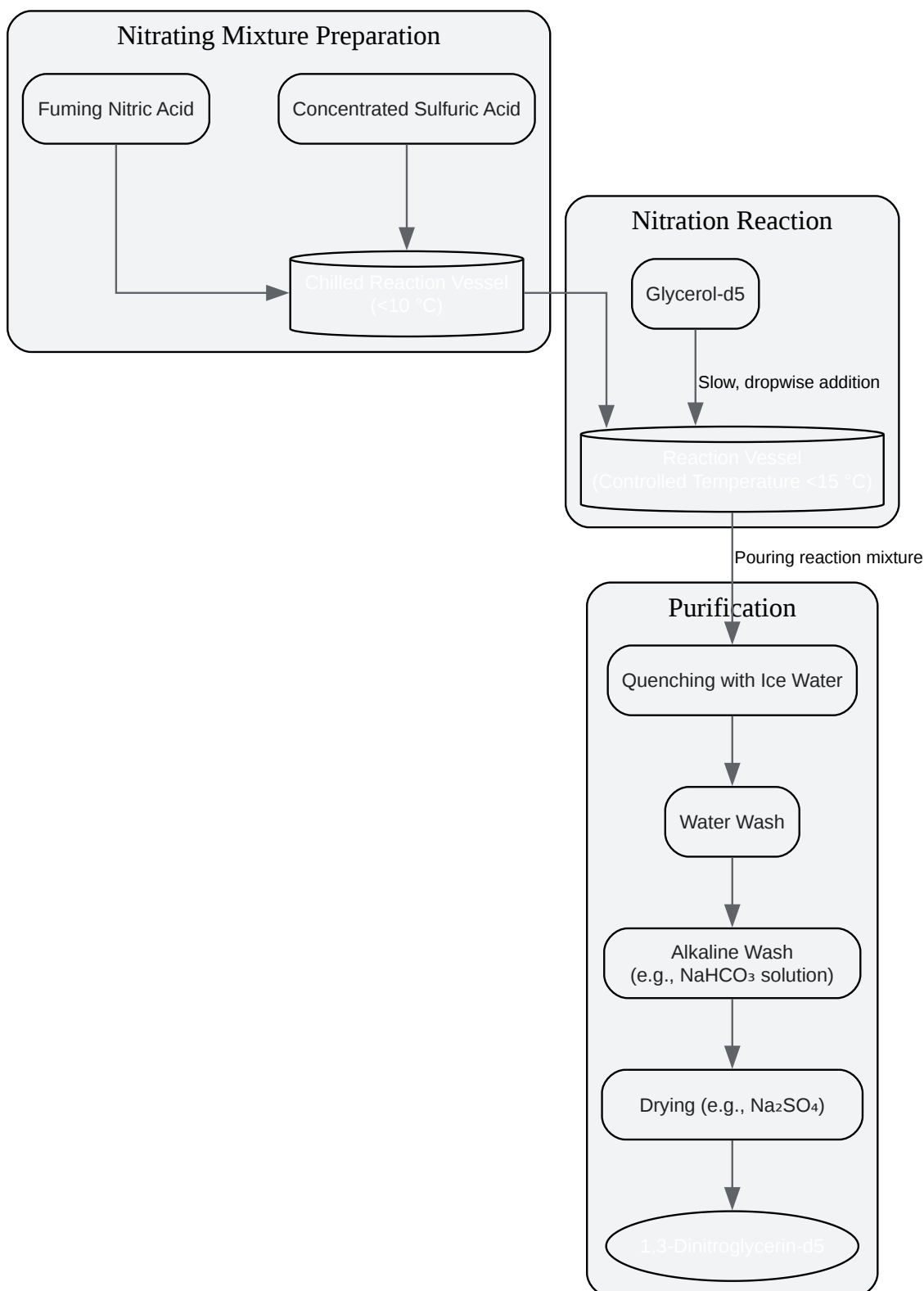
Physicochemical Properties

A summary of the key physicochemical properties of the starting material and the target compound is presented below.

Property	Glycerol-1,1,2,3,3-d5	1,3-Dinitrolycerin-d5
Chemical Formula	(HOCD ₂) ₂ CDOH	C ₃ HD ₅ N ₂ O ₇
Molecular Weight	97.12 g/mol [2]	187.12 g/mol
CAS Number	62502-71-0[2][3]	Not available
Appearance	Liquid	Expected to be a liquid or solid
Boiling Point	182 °C[2]	Not available
Melting Point	20 °C[2]	Not available
Density	1.331 g/mL at 25 °C[2]	Not available
Isotopic Purity	Typically ≥98 atom % D[2]	Dependent on starting material

Synthetic Workflow

The synthesis of **1,3-Dinitrolycerin-d5** can be conceptualized as a three-stage process: preparation of the nitrating mixture, the nitration reaction itself, and subsequent purification of the product.



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Caption: A flowchart illustrating the key stages in the synthesis of **1,3-Dinitrolycerin-d5**.

Experimental Protocol

This protocol is adapted from established procedures for the nitration of glycerol.[4][5][6] Extreme caution is advised due to the exothermic nature of the reaction and the explosive potential of the products.

4.1. Materials and Reagents

Reagent	Formula	Purity/Concentration
Glycerol-1,1,2,3,3-d5	(HOCD ₂) ₂ CDOH	≥98 atom % D
Fuming Nitric Acid	HNO ₃	≥99%
Concentrated Sulfuric Acid	H ₂ SO ₄	98%
Sodium Bicarbonate	NaHCO ₃	Analytical Grade
Anhydrous Sodium Sulfate	Na ₂ SO ₄	Analytical Grade
Dichloromethane	CH ₂ Cl ₂	ACS Grade
Deionized Water	H ₂ O	High Purity
Crushed Ice	-	-

4.2. Procedure

- Preparation of the Nitrating Mixture:
 - In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a low-temperature thermometer, add a calculated volume of concentrated sulfuric acid.
 - Cool the flask in an ice-salt bath to below 5 °C.
 - Slowly add fuming nitric acid dropwise from the dropping funnel while maintaining vigorous stirring and ensuring the temperature does not exceed 10 °C. The optimal molar ratio of nitric acid to glycerol for selective dinitration is reported to be around 5:1.[4][5]
- Nitration of Glycerol-d5:

- Once the nitrating mixture has stabilized at a low temperature, begin the slow, dropwise addition of Glycerol-d5 from a separate dropping funnel.
- The reaction is highly exothermic; maintain the temperature of the reaction mixture below 15 °C throughout the addition.[6] A runaway reaction can occur if the temperature rises too high, leading to the formation of gaseous, toxic nitrogen oxides and a significant risk of explosion.[7][8]
- After the addition is complete, allow the mixture to stir for an additional 30-60 minutes at a controlled temperature (e.g., 10-15 °C) to ensure the reaction proceeds to completion.
- Work-up and Purification:
 - Prepare a beaker with a large volume of crushed ice and water.
 - Carefully and slowly pour the reaction mixture onto the ice with gentle stirring. The crude product, a mixture of nitrated glycerols, will separate as an oily layer.
 - Transfer the mixture to a separatory funnel and allow the layers to separate.
 - Remove and discard the lower aqueous acid layer.
 - Wash the organic layer sequentially with cold deionized water, a dilute solution of sodium bicarbonate (to neutralize any remaining acid), and finally again with deionized water until the washings are neutral.
 - Separate the organic layer and dry it over anhydrous sodium sulfate.
 - The solvent (if any was used for extraction, such as dichloromethane) can be carefully removed under reduced pressure to yield the crude product. Further purification can be achieved by column chromatography if necessary to isolate the 1,3-dinitrolycerin isomer.

Characterization and Data

The final product should be characterized to confirm its identity and purity. While specific data for **1,3-Dinitrolycerin-d5** is not readily available in the literature, the following techniques are standard for this type of compound.

Analytical Technique	Expected Observations
^1H NMR	Absence or significant reduction of proton signals corresponding to the glycerol backbone. Residual proton signals may be present depending on the isotopic purity of the starting material.
^{13}C NMR	Signals corresponding to the three carbon atoms of the glycerol backbone, with shifts indicative of the nitrate ester functional groups.
Mass Spectrometry	The molecular ion peak should correspond to the calculated molecular weight of 1,3-Dinitroglycerin-d5 (187.12 g/mol). Fragmentation patterns can further confirm the structure.
HPLC/GC	Purity assessment and separation from other nitrated isomers (e.g., 1,2-Dinitroglycerin-d5 and Trinitroglycerin-d5). ^{[4][5]}

Safety Considerations

- **Explosion Hazard:** Nitrated glycerin compounds are highly explosive and sensitive to shock, friction, and heat. All operations should be conducted behind a blast shield in a fume hood rated for explosive materials.
- **Toxicity:** Nitrated organic compounds and the reagents used in their synthesis (concentrated acids) are toxic and corrosive. Appropriate personal protective equipment (PPE), including safety glasses, face shield, and acid-resistant gloves, must be worn at all times.
- **Temperature Control:** Strict temperature control is critical to prevent a runaway reaction. A reliable cooling system and constant monitoring of the reaction temperature are essential.
- **Scale:** This synthesis should only be performed on a small scale, especially during initial attempts.

This guide provides a framework for the synthesis of **1,3-Dinitrolycerin-d5**. Researchers should consult relevant safety data sheets (SDS) and conduct a thorough risk assessment before attempting this procedure. The specific reaction conditions may require optimization to achieve the desired yield and purity.

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